

Pharmacological Profile of Eleutheroside C: A Technical Whitepaper

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Compound of Interest

Compound Name: *Eleutheroside C*

Cat. No.: *B1365988*

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Pharmacological Profile of **Eleutheroside C**

Executive Summary

This technical guide provides a comprehensive overview of the current scientific understanding of the pharmacological profile of **Eleutheroside C**. Despite extensive literature searches, it is crucial to note that detailed experimental data on the specific pharmacological activities, mechanisms of action, and quantitative biological effects of **Eleutheroside C** are exceptionally limited. The majority of research on eleutherosides has concentrated on Eleutheroside B (syringin) and Eleutheroside E. This document summarizes the available information on **Eleutheroside C**, including its chemical identity and its documented presence in various plant species. The significant gaps in the existing research are also highlighted, underscoring the need for future investigation into the therapeutic potential of this compound.

Introduction

Eleutherosides are a diverse group of chemical compounds isolated from the roots of *Eleutherococcus senticosus* (Siberian ginseng), a plant with a long history of use in traditional medicine for its adaptogenic properties. While several eleutherosides have been the subject of pharmacological studies, **Eleutheroside C** remains one of the least characterized. This guide aims to collate and present the sparse information available for **Eleutheroside C** to serve as a foundational resource for the scientific community.

Chemical Identity

Eleutheroside C is chemically identified as Ethyl α -D-galactoside.[1][2][3] Its structure consists of an ethyl group linked to a galactose sugar molecule via an α -glycosidic bond.

Table 1: Chemical and Physical Properties of **Eleutheroside C** (Ethyl α -D-galactopyranoside)

Property	Value	Reference
Molecular Formula	C8H16O6	[4]
Molecular Weight	208.21 g/mol	[4]
CAS Number	15486-24-5	[2]
Synonyms	Ethyl α -D-galactopyranoside, Eleutheroside C	[1][3]

Natural Occurrence

Eleutheroside C has been identified as a constituent of several plant species, including:

- Eleutherococcus senticosus(Siberian Ginseng): While present, it is not one of the major or most studied eleutherosides in this plant.[5]
- Polianthes tuberosa(Tuberose): It has been isolated from the bulbs of this plant.[1][2]
- Eleutherine bulbosa(Mill.) Urb.: This compound has been identified in extracts of the bulb of this plant.[6]
- Justicia adhatoda.[3]
- Rubus niveus.[3]

Pharmacological Profile: Current State of Research

Direct experimental research on the pharmacological effects of isolated **Eleutheroside C** is scarce. The available information is largely indirect or predictive.

Network Pharmacology Predictions

A network pharmacology study on the anticancer potential of Eleutherine bulbosa extract identified **Eleutheroside C** as one of the constituent compounds.[6] This computational study predicted potential interactions with several protein targets, though these predictions await experimental validation.

Biological Activity of a Structurally Similar Compound

Research on a structurally similar compound, ethyl α -D-glucopyranoside, has demonstrated biological activity in the context of skin health. A study on human dermal fibroblasts found that ethyl α -D-glucopyranoside increased cell proliferation and the production of collagen I.[7][8][9][10] This suggests that simple alkyl glycosides may possess bioactive properties. However, it is important to emphasize that these findings relate to a glucoside, not the galactoside **Eleutheroside C**, and direct extrapolation of these activities is not scientifically valid without experimental confirmation.

Experimental Protocols

Due to the lack of published experimental studies specifically investigating the pharmacological profile of **Eleutheroside C**, no detailed experimental protocols can be provided at this time.

Signaling Pathways

There is currently no direct experimental evidence elucidating the signaling pathways modulated by **Eleutheroside C**.

Quantitative Data

A comprehensive search of scientific literature did not yield any quantitative data from in vitro or in vivo studies on the pharmacological effects of **Eleutheroside C**.

Discussion and Future Directions

The information gap concerning the pharmacological profile of **Eleutheroside C** is a significant limitation in the comprehensive understanding of the bioactivity of Eleutherococcus senticosus and other medicinal plants in which it is found. While computational predictions provide a starting point, they are no substitute for empirical research.

Future research efforts should focus on the following areas:

- **Isolation and Purification:** Development of efficient methods for the isolation and purification of **Eleutheroside C** in sufficient quantities for pharmacological testing.
- **In Vitro Screening:** A broad-based in vitro screening of **Eleutheroside C** to identify potential biological activities, such as anti-inflammatory, antioxidant, neuroprotective, metabolic, and anticancer effects.
- **Mechanism of Action Studies:** Upon identification of a significant biological activity, further studies should be conducted to elucidate the underlying mechanism of action, including the identification of molecular targets and signaling pathways.
- **In Vivo Studies:** Following promising in vitro results, in vivo studies in appropriate animal models will be necessary to evaluate the efficacy, safety, and pharmacokinetic profile of **Eleutheroside C**.

Conclusion

In conclusion, the pharmacological profile of **Eleutheroside C** remains largely unexplored. While its chemical structure and natural sources have been identified, there is a profound lack of experimental data regarding its biological activities and mechanisms of action. The information available on a structurally similar compound suggests that it may possess bioactivity, warranting further investigation into **Eleutheroside C** itself. This technical guide serves to highlight the current knowledge void and to strongly encourage focused research to uncover the potential therapeutic value of this understudied natural compound. For researchers and drug development professionals, **Eleutheroside C** represents an untapped resource with the potential for novel pharmacological applications.

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